

An In-depth Technical Guide to 2-Bromo-4-chloropyridine

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Compound of Interest

Compound Name: 2-Bromo-4-chloropyridine

Cat. No.: B1272041

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Audience: Researchers, scientists, and drug development professionals.

Abstract

2-Bromo-4-chloropyridine is a halogenated pyridine derivative that serves as a crucial intermediate in the synthesis of a wide range of biologically active molecules. Its unique substitution pattern allows for selective functionalization, making it an invaluable building block in medicinal chemistry and agrochemical development. This document provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis protocols, reactivity, and applications, with a focus on its role in the development of pharmaceuticals and other functional materials.

Chemical Identity and Physicochemical Properties

2-Bromo-4-chloropyridine, with the CAS number 22918-01-0, is a key heterocyclic intermediate.^[1] Its molecular structure and properties are summarized below.

Chemical Identifiers

Identifier	Value
IUPAC Name	2-bromo-4-chloropyridine[2]
CAS Number	22918-01-0[3][4][5]
Molecular Formula	C ₅ H ₃ BrClN[3]
Molecular Weight	192.44 g/mol [2][3]
InChI Key	SURKZMFIXCWLHU-UHFFFAOYSA-N[3]
SMILES	C1=CN=C(C=C1Cl)Br[2]
Synonyms	4-Chloro-2-bromopyridine, 2-bromo-4-pyridyl chloride[3][5]

Physicochemical Data

Property	Value
Appearance	Colorless to light yellow liquid or solid[3][4][6]
Melting Point	12-17 °C[7][8]; <30 °C[3][9]
Boiling Point	98 °C[3]; 217.9 °C[5]; 84-86 °C[6]
Density	1.7 ± 0.1 g/cm ³ [3]; 1.736 g/cm ³ [5]
Refractive Index	1.581[3][5]
Flash Point	>110 °C[3]; 85.6 °C[5]
Vapor Pressure	0.19 mmHg at 25°C[3]
XLogP3	2.5[2][3]
Purity	≥95% to ≥99% (GC)[5][6]
Storage Conditions	Room temperature[3]; -20°C[1]; 0-8 °C[6]

Chemical Structure

The structure of **2-Bromo-4-chloropyridine** consists of a pyridine ring substituted with a bromine atom at position 2 and a chlorine atom at position 4. This arrangement is critical to its reactivity.

Caption: Chemical structure of **2-Bromo-4-chloropyridine**.

Synthesis Protocols

2-Bromo-4-chloropyridine is commonly synthesized from 2-amino-4-chloropyridine via a Sandmeyer-type reaction.

Synthesis from 4-chloro-2-pyridinamine

This protocol describes the diazotization of 4-chloro-2-pyridinamine followed by bromination.^[4]
^[10]

Materials:

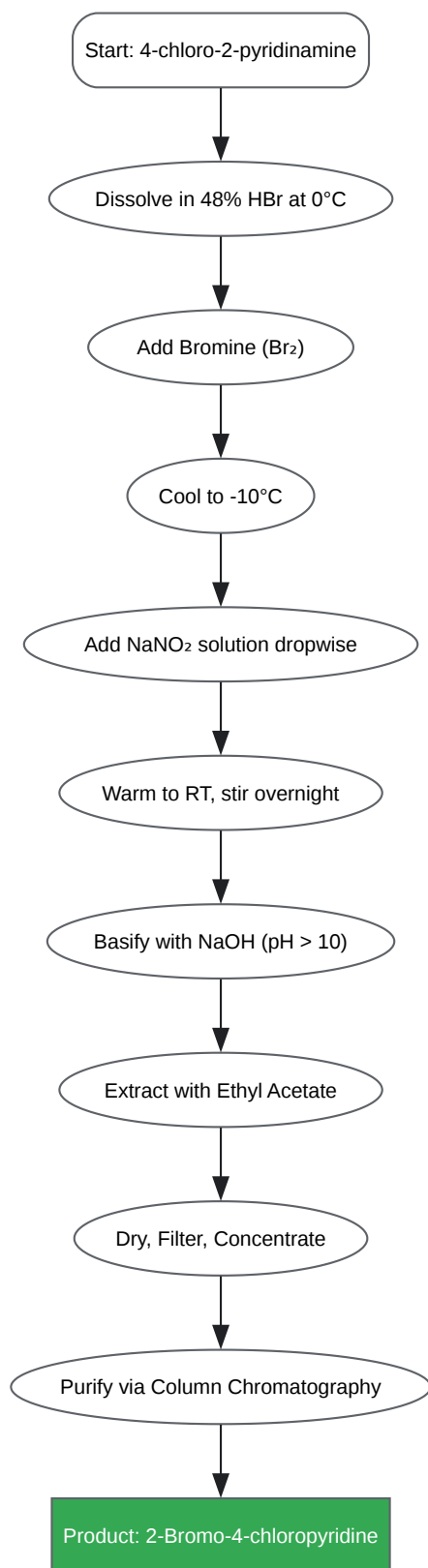
- 4-chloro-2-pyridinamine (8.9 g, 69.2 mmol)
- 48% Hydrobromic acid (82 mL)
- Bromine (33.4 g, 209 mmol)
- Sodium nitrite (NaNO_2) (10.65 g, 154 mmol)
- Deionized water
- 35% Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Hexane

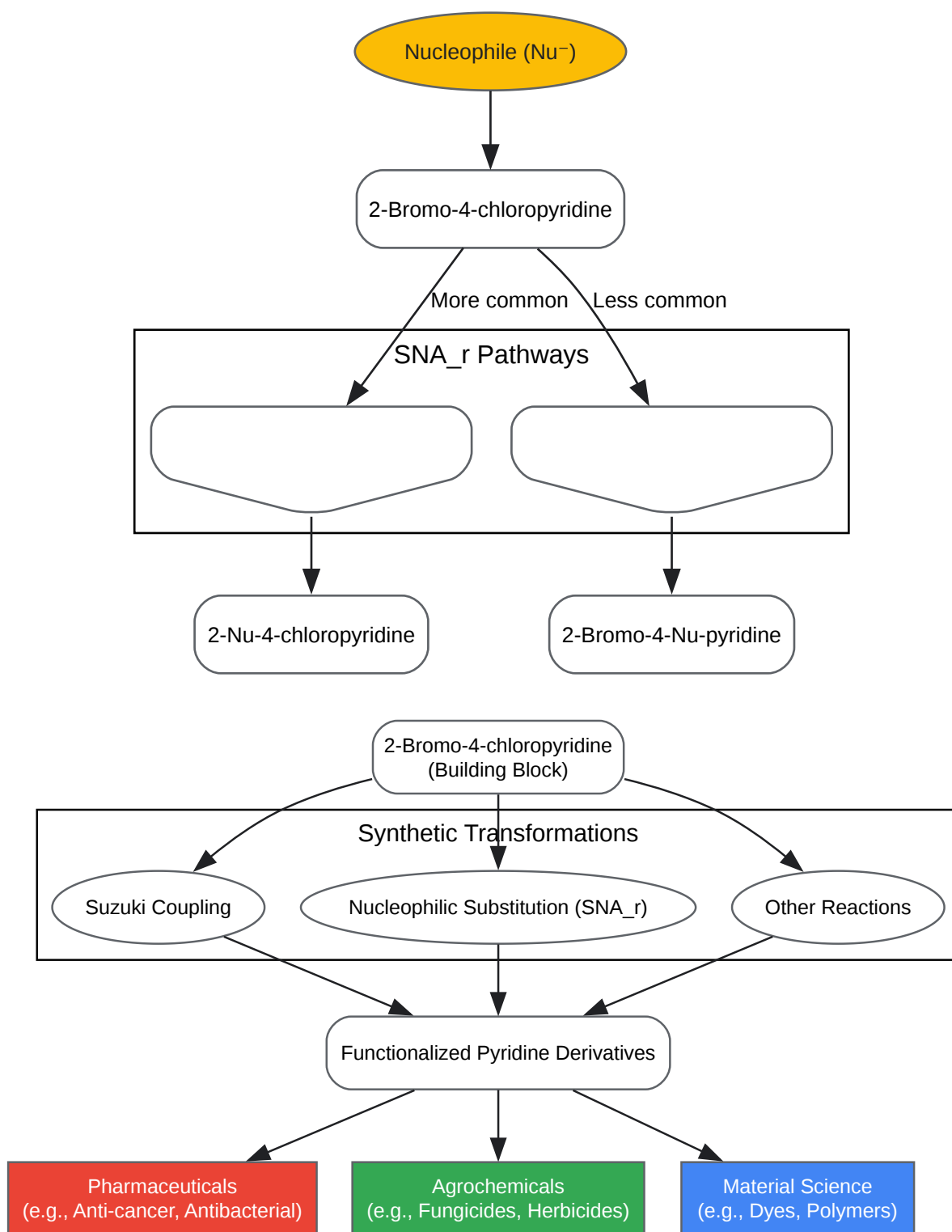
Procedure:

- To a suitable reaction vessel, add 48% hydrobromic acid (82 mL) and cool the solution to 0°C in an ice bath.

- Slowly add 4-chloro-2-pyridinamine (8.9 g) to the cooled acid.
- Over a period of 10 minutes, add bromine (33.4 g) to the mixture.
- Cool the resulting mixture to -10°C.
- Prepare a solution of sodium nitrite (10.65 g) in water (20 mL).
- Add the sodium nitrite solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at -10°C.
- Allow the mixture to warm to room temperature and stir overnight.
- Cool the mixture back down to 0°C.
- Carefully add 35% sodium hydroxide solution until the pH of the mixture is greater than 10.
- Extract the aqueous mixture with ethyl acetate.
- Combine the organic layers, dry them, filter, and concentrate in vacuo.
- Purify the crude product via column chromatography (eluent: 0-20% ethyl acetate in hexane) to yield **2-bromo-4-chloropyridine**.[\[4\]](#)[\[10\]](#)

Expected Yield: Approximately 12.1 g (92%).[\[10\]](#)





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